The Benzothiazole-Piperidine Scaffold: A Confluence of Privileged Structures

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Compound of Interest

Compound Name:	*5-Chloro-2-(piperidin-4-yl)-1,3-benzothiazole*
CAS No.:	*885527-33-3*
Cat. No.:	*B3340807*

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In the landscape of medicinal chemistry, certain molecular frameworks consistently appear in clinically successful drugs due to their favorable interaction with biological targets and advantageous pharmacokinetic properties. **5-Chloro-2-(piperidin-4-yl)-1,3-benzothiazole** is an exemplar of molecular design, fusing the benzothiazole nucleus with a piperidine ring.

The benzothiazole core, a bicyclic system composed of a benzene ring fused to a thiazole ring, is a cornerstone of many pharmacologically active compounds, exhibiting a vast range of activities including anticancer, antimicrobial, anti-inflammatory, and neuroprotective properties.[1][2] Its rigid, planar structure and unique electronic distribution make it an effective pharmacophore for interacting with various enzymes and receptors.[3]

Complementing this is the piperidine moiety, one of the most ubiquitous heterocyclic systems in pharmaceuticals.[4][5] The piperidine ring is not merely a passive linker; its three-dimensional, saturated structure is crucial for orienting functional groups towards biological targets. Furthermore, its presence often enhances a molecule's "druggability" by improving metabolic stability, modulating lipophilicity for better membrane transport, and improving overall ADME (Absorption, Distribution, Metabolism, and Excretion) properties.[6][7] The combination of these

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two scaffolds in the title compound creates a molecule with significant potential as a versatile building block for novel therapeutics.

Physicochemical and Structural Profile

The fundamental properties of a compound dictate its behavior in both chemical and biological systems. **5-Chloro-2-(piperidin-4-yl)-1,3-benzothiazole** is identified by the CAS Number 885527-33-3.[8] Its hydrochloride salt is also cataloged under CAS Number 1052543-21-1. A summary of its key computed and observed properties is presented below.

Diagram 1: Chemical Structure of the Topic Compound

Caption: Chemical structure of **5-Chloro-2-(piperidin-4-yl)-1,3-benzothiazole**.

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	885527-33-3	[8]
Molecular Formula	$C_{12}H_{13}ClN_2S$	PubChem
Molecular Weight	252.77 g/mol	[8]
Physical Form	Tan solid	[8]
XLogP3 (Predicted)	3.2	PubChem
Topological Polar Surface Area	24.92 Å²	ChemScene
Hydrogen Bond Donors	1	ChemScene
Hydrogen Bond Acceptors	3	ChemScene
Rotatable Bonds	1	ChemScene
InChIKey	RJJINACFKMZRQI-UHFFFAOYSA-N	[8]

Synthesis and Manufacturing Strategy

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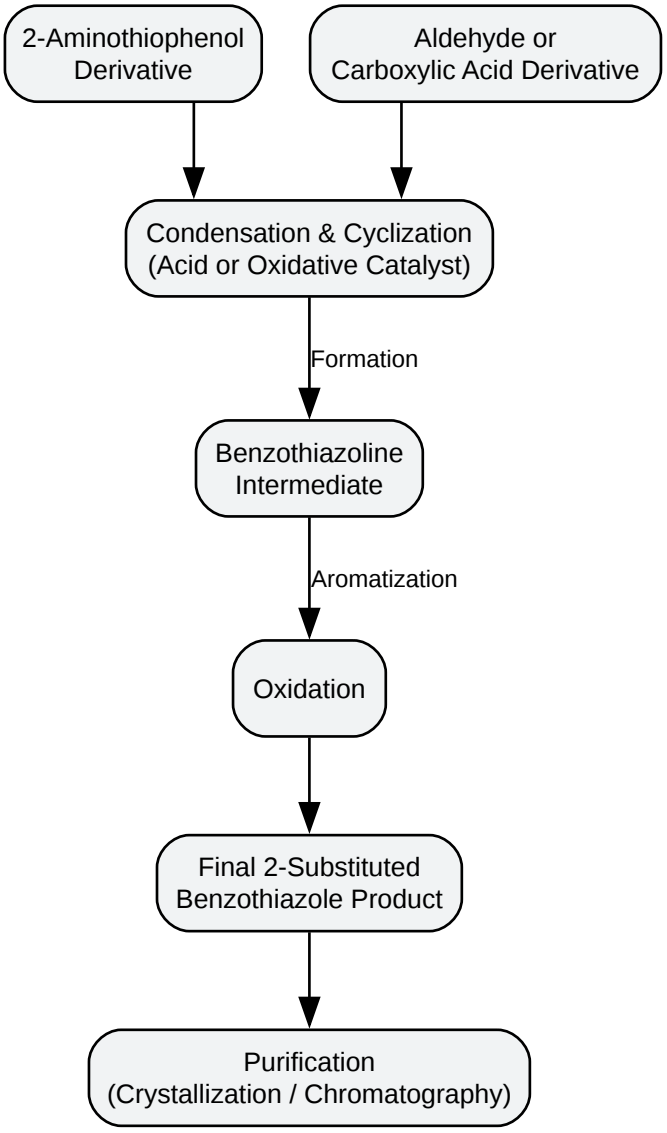
While a specific, peer-reviewed synthesis for **5-Chloro-2-(piperidin-4-yl)-1,3-benzothiazole** is not readily available in the literature, a scientifically sound and robust synthetic route can be postulated based on well-established methods for creating 2-substituted benzothiazoles. The most common and efficient method involves the condensation of a 2-aminothiophenol derivative with an appropriate aldehyde.[9]

Core Principle: Benzothiazole Formation

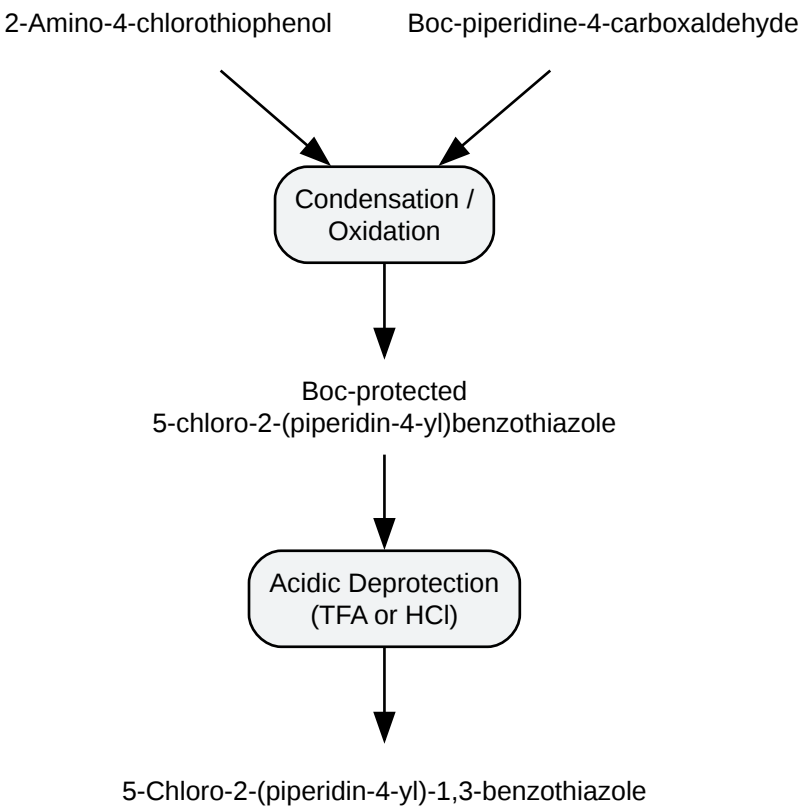
The foundational reaction for this synthesis is the acid-catalyzed condensation and subsequent intramolecular cyclization of a 2-aminothiophenol with an aldehyde. The reaction proceeds via the formation of a benzothiazoline intermediate, which then undergoes oxidation to the aromatic benzothiazole. This method is versatile and tolerates a wide variety of functional groups on both reactants.

Diagram 2: General Workflow for 2-Substituted Benzothiazole Synthesis

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